

Technical Guide: Melting Point of para-Nitrocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrocinnamic acid

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This technical guide provides a comprehensive overview of the melting point of para-nitrocinnamic acid (p-NA), a compound of interest in organic synthesis and pharmaceutical research. The document details its physicochemical properties, presents a standardized protocol for melting point determination, and discusses the factors influencing its characteristic thermal behavior.

Physicochemical Properties of para-Nitrocinnamic Acid

para-Nitrocinnamic acid, systematically named (2E)-3-(4-nitrophenyl)prop-2-enoic acid, is a yellow crystalline solid.^{[1][2]} It is a derivative of cinnamic acid and is often used as an intermediate in the synthesis of various organic compounds.^[3] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Systematic Name	(E)-3-(4-nitrophenyl)prop-2-enoic acid	[2]
Synonyms	p-Nitrocinnamic acid, 4-Nitrocinnamic acid	[4][5]
CAS Number	619-89-6	[3][4]
Molecular Formula	C ₉ H ₇ NO ₄	[4][5]
Molecular Weight	193.16 g/mol	[2]
Appearance	Light yellow crystal / Beige powder	[2][3][6]
Melting Point (°C)	289 (decomposes)	[7]
286 (decomposes)	[8]	
285-288	[3]	
200-202	[1][3]	
pKa	3.41	[6]
Solubility	Insoluble in water	[1][3]

Note: The variability in the reported melting point may be attributed to the presence of different isomers (predominantly trans) or variations in experimental conditions and purity.[9]

Experimental Determination of Melting Point

The melting point of a crystalline solid is a critical parameter for its identification and purity assessment. The following protocol outlines a standard method for determining the melting point of para-nitrocinnamic acid using a capillary melting point apparatus.

Materials and Equipment

- para-Nitrocinnamic acid sample (high purity)
- Capillary tubes (open at one end)

- Mortar and pestle or spatula
- Melting point apparatus (e.g., Melt-Temp)
- Thermometer (calibrated)
- Long glass tube for packing

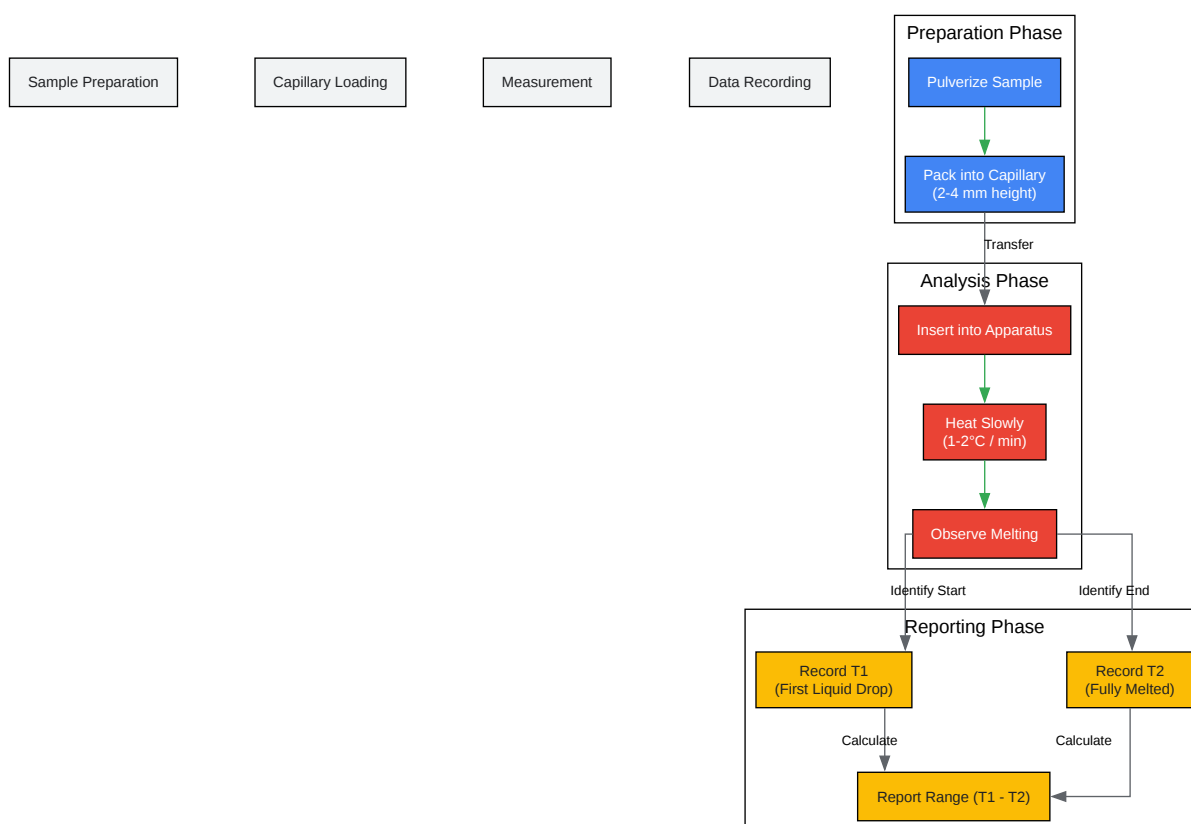
Detailed Protocol

- Sample Preparation:
 - Place a small amount of the para-nitrocinnamic acid sample on a clean, dry surface like a watch glass.
 - Using a spatula or mortar and pestle, carefully pulverize the crystals into a fine, uniform powder.^[10] This ensures efficient and even heat transfer.
- Capillary Tube Loading:
 - Invert an open-ended capillary tube and press the open end into the powdered sample. A small amount of the powder will be forced into the tube.
 - Invert the tube and gently tap the sealed end on a hard surface to move the powder to the bottom.
 - To achieve dense packing, drop the capillary tube, sealed end down, through a long glass tube (approx. 1 meter) onto a hard surface.^[10] Repeat this process 3-4 times.
 - The final packed sample height should be between 2-4 mm to ensure an accurate melting point range.^[10]
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.
 - Set the apparatus to heat at a moderate rate (e.g., 10-20°C per minute) for an initial rapid determination.

- Observe the sample and record the approximate melting range.
- Allow the apparatus to cool. Prepare a new sample.
- For an accurate measurement, begin heating rapidly to about 20°C below the approximate melting point found in the previous step.
- Reduce the heating rate to 1-2°C per minute as you approach the expected melting point.
- Record the temperature at which the first drop of liquid appears (T_1).
- Continue heating slowly and record the temperature at which the entire sample has melted into a clear liquid (T_2).
- The melting point is reported as the range $T_1 - T_2$. For pure para-nitrocinnamic acid, this range should be narrow (1-2°C).
- Safety Precautions:
 - Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
 - para-Nitrocinnamic acid may cause skin and eye irritation.^[2]^[3] Avoid inhalation of the powder and direct contact with skin and eyes.^[3] Handle the compound in a well-ventilated area or fume hood.

Experimental Workflow Visualization

The following diagram illustrates the key stages in the experimental workflow for determining the melting point of para-nitrocinnamic acid.



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Caption: Workflow for Melting Point Determination.

Conclusion

The melting point of para-nitrocinnamic acid is a key identifier of its purity and isomeric form, with the trans isomer typically exhibiting a high melting point around 289°C with decomposition. [7] Discrepancies in reported values highlight the importance of using standardized, carefully executed experimental protocols, such as the one detailed in this guide. Accurate determination of this physical property is essential for researchers in synthetic chemistry and drug development to ensure material quality and consistency in their work.

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- To cite this document: BenchChem. [Technical Guide: Melting Point of para-Nitrocinnamic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019240#melting-point-of-para-nitrocinnamic-acid]

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